

physical and chemical properties of 3-Hydroxy-1,5-diphenyl-1-pentanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy-1,5-diphenyl-1-pentanone

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An In-depth Technical Guide on 3-Hydroxy-1,5-diphenyl-1-pentanone

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Hydroxy-1,5-diphenyl-1-pentanone is a naturally occurring compound that has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides a comprehensive overview of its physical and chemical characteristics, alongside available information on its biological activities and synthesis. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development.

Chemical and Physical Properties

3-Hydroxy-1,5-diphenyl-1-pentanone, with the CAS number 60669-64-9, is a solid, appearing as a powder.^[1] It is soluble in a range of organic solvents, including chloroform, dichloromethane, ethyl acetate, dimethyl sulfoxide (DMSO), and acetone.^{[1][2]}

Table 1: Physical and Chemical Properties of **3-Hydroxy-1,5-diphenyl-1-pentanone**

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₈ O ₂	[1]
Molecular Weight	254.32 g/mol	[1]
CAS Number	60669-64-9	[1]
Physical State	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1][2]

Note: Specific quantitative data for melting point and boiling point are not consistently available in the reviewed literature.

Spectroscopic Data

While the structure of **3-Hydroxy-1,5-diphenyl-1-pentanone** has been elucidated using spectroscopic methods, publicly available detailed spectral data (¹H NMR, ¹³C NMR, IR, and Mass Spectrometry) for the pure compound remains limited. Researchers are advised to perform their own analytical characterization upon synthesis or isolation.

Experimental Protocols

Isolation from Natural Sources

3-Hydroxy-1,5-diphenyl-1-pentanone has been identified as a constituent of the plant species *Stellera chamaejasme* L. and *Daphne odora*. [2] The general procedure for isolating natural products from plant material typically involves the following steps:



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Caption: A generalized workflow for the isolation of natural products from plant sources.

A detailed protocol for the isolation of compounds from *Stellera chamaejasme* involves extraction with 95% aqueous ethanol, followed by concentration and partitioning. The resulting fractions are then subjected to column chromatography to yield the purified compounds.[3]

Synthesis

While a specific, detailed synthetic protocol for **3-Hydroxy-1,5-diphenyl-1-pentanone** is not readily available in the surveyed literature, a general approach for the synthesis of similar 1,5-diaryl-1-penten-3-ones has been described. This involves the condensation of a 4-aryl-2-butanone with an aryl aldehyde.[4] A subsequent reduction of the double bond and the ketone could potentially yield the target molecule, although this specific transformation is not detailed.

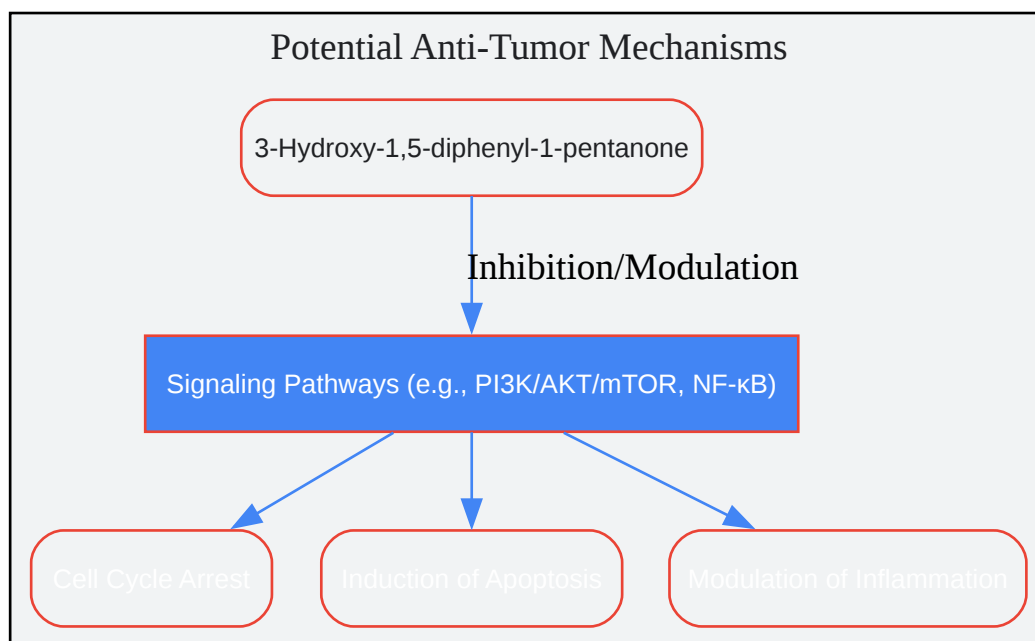
Biological Activity

3-Hydroxy-1,5-diphenyl-1-pentanone has been reported to exhibit both immunomodulatory and anti-tumor activities.[2]

Immunomodulatory and Anti-tumor Effects

The family of plants from which this compound is isolated, Thymelaeaceae, is known to produce a variety of bioactive molecules with immunomodulatory and antitumor properties.[5] The mechanisms of action for many natural immunomodulators involve the modulation of signaling pathways that regulate immune responses and cancer cell proliferation and survival.[6]

While the specific signaling pathways affected by **3-Hydroxy-1,5-diphenyl-1-pentanone** have not been elucidated, related compounds such as certain diarylpentanoids and curcumin analogues have been shown to target pathways including PI3K/AKT/mTOR and NF-κB.[7][8][9] These pathways are critical in regulating cell growth, apoptosis, and inflammation, and their modulation can contribute to anti-tumor effects.



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- To cite this document: BenchChem. [physical and chemical properties of 3-Hydroxy-1,5-diphenyl-1-pentanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2866458#physical-and-chemical-properties-of-3-hydroxy-1-5-diphenyl-1-pentanone]

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